

An In-depth Technical Guide to (R)-2-Azido-2-phenylacetyl chloride

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Compound of Interest

Compound Name: (R)-2-Azido-2-phenylacetyl chloride

Cat. No.: B12642333

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This guide provides comprehensive information on the chemical properties and synthesis of **(R)-2-Azido-2-phenylacetyl chloride**, a key reagent in synthetic organic chemistry. The data is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

(R)-2-Azido-2-phenylacetyl chloride is a chiral acyl chloride containing an azide functional group. Its specific rotation and reactivity make it a valuable building block in the synthesis of various pharmaceutical compounds and complex organic molecules.

Property	Value	References
Molecular Formula	C ₈ H ₆ ClN ₃ O	
Molecular Weight	195.60 g/mol	
Alternate Molecular Weight	195.608 g/mol	
Alternate Molecular Weight	195.60574 g/mol	
CAS Number	35353-41-4	
IUPAC Name	(2R)-2-azido-2-phenylacetyl chloride	

Synthesis Protocol

A common method for the preparation of 2-azido-2-phenylacetyl chloride involves the reaction of 2-azido-2-phenylacetic acid with thionyl chloride. The following protocol is a representative example of this synthesis.

Materials:

- 2-azido-2-phenylacetic acid
- Thionyl chloride
- Dichloromethane (optional, as a solvent for subsequent reactions)

Procedure:

- A solution of 2-azido-2-phenylacetic acid (9.1 mmol) and thionyl chloride (5 ml) is prepared in a suitable reaction vessel.
- The reaction mixture is heated under reflux for 30 minutes.
- Following the reflux period, the reaction solution is evaporated under reduced pressure to remove excess thionyl chloride.
- The resulting residue is 2-azido-2-phenylacetyl chloride.

This crude product can then be dissolved in an appropriate solvent, such as dichloromethane, for use in subsequent reaction steps. For instance, it can be added to a solution containing an amine to form an amide bond, a common step in the synthesis of more complex molecules.

Synthesis Workflow

The synthesis of 2-azido-2-phenylacetyl chloride from its corresponding carboxylic acid is a straightforward process. The workflow diagram below illustrates the key steps.



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Synthesis workflow for **(R)-2-Azido-2-phenylacetyl chloride**.

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